

Structural Comparison Guide: 2-(2-Azepanyl)phenyl methyl ether and Analogs[1]

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Compound of Interest

Compound Name: 2-(2-Azepanyl)phenyl methyl ether

CAS No.: 383129-03-1

Cat. No.: B11895659

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Executive Summary & Chemical Identity[1]

2-(2-Azepanyl)phenyl methyl ether represents a specific class of ortho-substituted phenyl-azepanes.[1] Chemically, it consists of an anisole (methoxybenzene) core substituted at the ortho position with an azepane (homopiperidine) ring attached via its C2 carbon.[1]

This molecule is the seven-membered ring homolog of the more common phenyl-piperidine and phenyl-pyrrolidine scaffolds found in various stimulant and dissociative agents.[1] The expansion of the nitrogen-containing ring from six to seven members introduces significant conformational flexibility and steric bulk, often altering the pharmacological profile from monoamine transporter inhibition (typical of piperidines) to broader receptor interactions (e.g., NMDA, Sigma, or Opioid receptors).[1]

Target Molecule Profile

- IUPAC Name: 1-Methoxy-2-(azepan-2-yl)benzene[1]
- Common Name: 2-(2-Methoxyphenyl)azepane[1]

- CAS Number: 383129-03-1[1]
- Molecular Formula: C₁₃H₁₉NO[1]
- Molecular Weight: 205.30 g/mol [1]
- Key Structural Feature: 7-membered saturated nitrogen ring (Azepane) fused to an o-anisyl group.[1]

Comparative Analysis of Analogs

To understand the unique properties of the azepane derivative, it is essential to compare it with its lower homologs: the Pyrrolidine (5-membered) and Piperidine (6-membered) variants.[1]

Table 1: Physicochemical & Structural Comparison

Feature	Analog A (5-Ring)	Analog B (6-Ring)	Target (7-Ring)
Name	2-(2-Methoxyphenyl)pyrrolidine	2-(2-Methoxyphenyl)piperidine	2-(2-Methoxyphenyl)azepane
Ring Size	5 (Tightly constrained)	6 (Chair conformation)	7 (Flexible twist-chair)
Steric Bulk	Low	Medium	High
LogP (Predicted)	~2.3	~2.7	~3.1 (Most Lipophilic)
Conformational Freedom	Rigid envelope	Stable chair	High flexibility (Multiple conformers)
Primary Pharmacophore	N-substituted Benzylamine	2-Phenylpiperidine (Stimulant scaffold)	2-Phenylazepane (Hybrid scaffold)
Known Class Relevance	Nicotine/Stimulant analogs	Methylphenidate/NDR I analogs	Dissociative/Sigma ligands

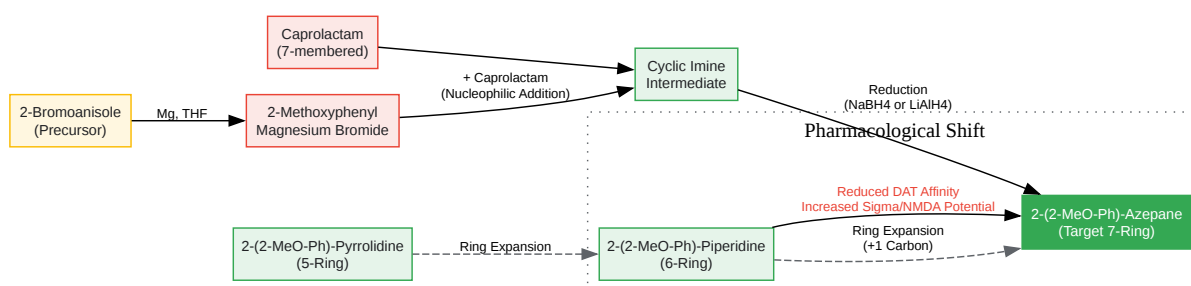
Structure-Activity Relationship (SAR) Analysis

The transition from Piperidine to Azepane induces critical changes in bioactivity:

- Steric Occlusion: The larger azepane ring creates a greater steric demand at the binding site.[1] In monoamine transporters (DAT/NET), this often reduces potency compared to the optimal 6-membered piperidine ring (e.g., Ritalin).[1]
- Lipophilicity: The addition of a methylene unit (-CH₂-) increases lipophilicity (LogP), enhancing blood-brain barrier (BBB) permeability but potentially increasing non-specific binding.[1]
- Receptor Selectivity:
 - Piperidines (6-ring): Highly optimized for Dopamine/Norepinephrine transporters.[1]
 - Azepanes (7-ring): The increased flexibility and size often shift affinity towards Sigma (σ) receptors, NMDA receptors (channel blockers), or Opioid receptors.[1] This trend is observed in other azepane-containing drugs (e.g., Setiptiline).[1]

Visualization: SAR & Synthesis Pathways

The following diagram illustrates the structural relationship and the primary synthetic pathway (Reductive Amination/Grignard) used to access these scaffolds.



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Caption: Synthesis pathway via Grignard addition to lactam and SAR progression from 5 to 7-membered rings.

Experimental Protocols

Protocol A: Synthesis via Grignard Addition to Lactam

This method is the industry standard for generating 2-substituted cyclic amines like 2-phenylazepane.^[1] It ensures the correct attachment of the phenyl ring to the carbon adjacent to the nitrogen.^[1]

Reagents:

- 2-Bromoanisole (Precursor)^[1]
- Magnesium turnings (activated)^[1]
- ϵ -Caprolactam (for 7-ring) or Valerolactam (for 6-ring)^[1]
- Sodium Borohydride (NaBH_4)^[1]
- Solvents: Anhydrous THF, Methanol, Dichloromethane (DCM)^[1]

Step-by-Step Methodology:

- Preparation of Grignard Reagent:
 - In a flame-dried 3-neck flask under Argon, add Magnesium turnings (1.2 eq) and a crystal of iodine.
 - Add anhydrous THF.^[1]
 - Dropwise add 2-Bromoanisole (1.0 eq) dissolved in THF.^[1] Reflux for 1 hour until Mg is consumed to form 2-methoxyphenylmagnesium bromide.^[1]
- Lactam Addition (Imine Formation):
 - Cool the Grignard solution to 0°C.
 - Dissolve ϵ -Caprolactam (1.0 eq) in anhydrous THF and add dropwise to the Grignard solution.

- Mechanistic Note: The Grignard reagent attacks the carbonyl carbon of the lactam.^[1]
- Allow to warm to room temperature and stir for 4–6 hours.
- Quench: Carefully add aqueous NH_4Cl .^[1] This step hydrolyzes the intermediate to form the cyclic imine (7-methoxy-3,4,5,6-tetrahydro-2H-azepine derivative).^[1]
- Extraction: Extract the imine with DCM.^[1] Dry over MgSO_4 and concentrate.
- Reduction to Amine:
 - Dissolve the crude cyclic imine in Methanol (0°C).
 - Add NaBH_4 (2.0 eq) in small portions (exothermic).
 - Stir at room temperature for 2 hours.
 - Workup: Evaporate MeOH, add water, extract with DCM.^[1]
 - Purification: The product is a secondary amine.^[1] Purify via Acid-Base extraction or Column Chromatography (SiO_2 , $\text{DCM}:\text{MeOH}:\text{NH}_3$).^[1]

Protocol B: Analytical Verification (QC)

To validate the identity of **2-(2-Azepanyl)phenyl methyl ether**, use the following parameters:

- ^1H NMR (CDCl_3 , 400 MHz): Look for the characteristic methoxy singlet (~3.8 ppm) and the multiplet for the azepane ring protons (1.5–3.2 ppm).^[1] The benzylic proton (H-2 of azepane) typically appears as a doublet of doublets around 3.8–4.2 ppm.^[1]
- Mass Spectrometry: ESI+ mode should show a molecular ion peak.^[1]

Applications & Research Context

This compound is primarily utilized in neuropharmacology research as a structural probe to map the steric tolerance of binding pockets in:

- NMDA Receptors: As a simplified analog of dissociatives like Methoxphenidine (MXP).[1] The 2-methoxy group is critical for high affinity in this class.[1]
- Sigma Receptors: The azepane ring is a known pharmacophore for Sigma-1 receptor ligands, often conferring neuroprotective or antidepressant-like effects.[1]
- Chiral Resolution Studies: Due to the chiral center at C2 of the azepane ring, this molecule is often used to test Kinetic Resolution methods using enzymes like Imine Reductases (IREDs).[1]

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